

handling and storage conditions for 6-Methyl-1-heptanol

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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Chemical Profile & Handling

The table below outlines the basic identifiers and essential handling procedures for **6-Methyl-1-heptanol**.

[1] [2] [3]

Property / Aspect	Description
IUPAC Name	6-methylheptan-1-ol [1]
CAS Number	1653-40-3 [1] [2] [4]
Molecular Formula	C ₈ H ₁₈ O [2] [3] [4]
Physical Form	Colorless, clear liquid [2] [3]
Odor	Mild, alcohol-like [3]
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles, protective clothing. [3]
Handling Environment	Well-ventilated area. Use non-sparking tools. [3]

Property / Aspect	Description
General Hygiene	Avoid inhalation of vapors and skin contact. Wash thoroughly after handling. [3]

Storage & Safety Specifications

For safe storage and to understand potential hazards, refer to the following details. [1] [3]

Parameter	Condition / Specification
Purity (GC)	98.0% min [2]
Storage Temperature	Ambient (recommended by supplier); Cool, dry, well-ventilated area (general best practice) [1] [3]
Container	Tightly sealed containers (e.g., stainless steel, HDPE, glass) [3]
Incompatibilities	Strong oxidizing agents [3]
Flash Point	74 °C (closed cup) [3]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [3] [4]
Precautionary Statements	P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water), P210 (Keep away from heat/sparks/open flames) [3] [4]

Frequently Asked Questions (FAQs)

Q1: What should I do if 6-Methyl-1-heptanol comes into contact with my skin or eyes?

- Skin Contact:** Remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention. [3]

- **Eye Contact:** Rinse the eyes cautiously with water for several minutes, lifting the eyelids occasionally to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]

Q2: What are the correct first aid measures for inhalation or ingestion?

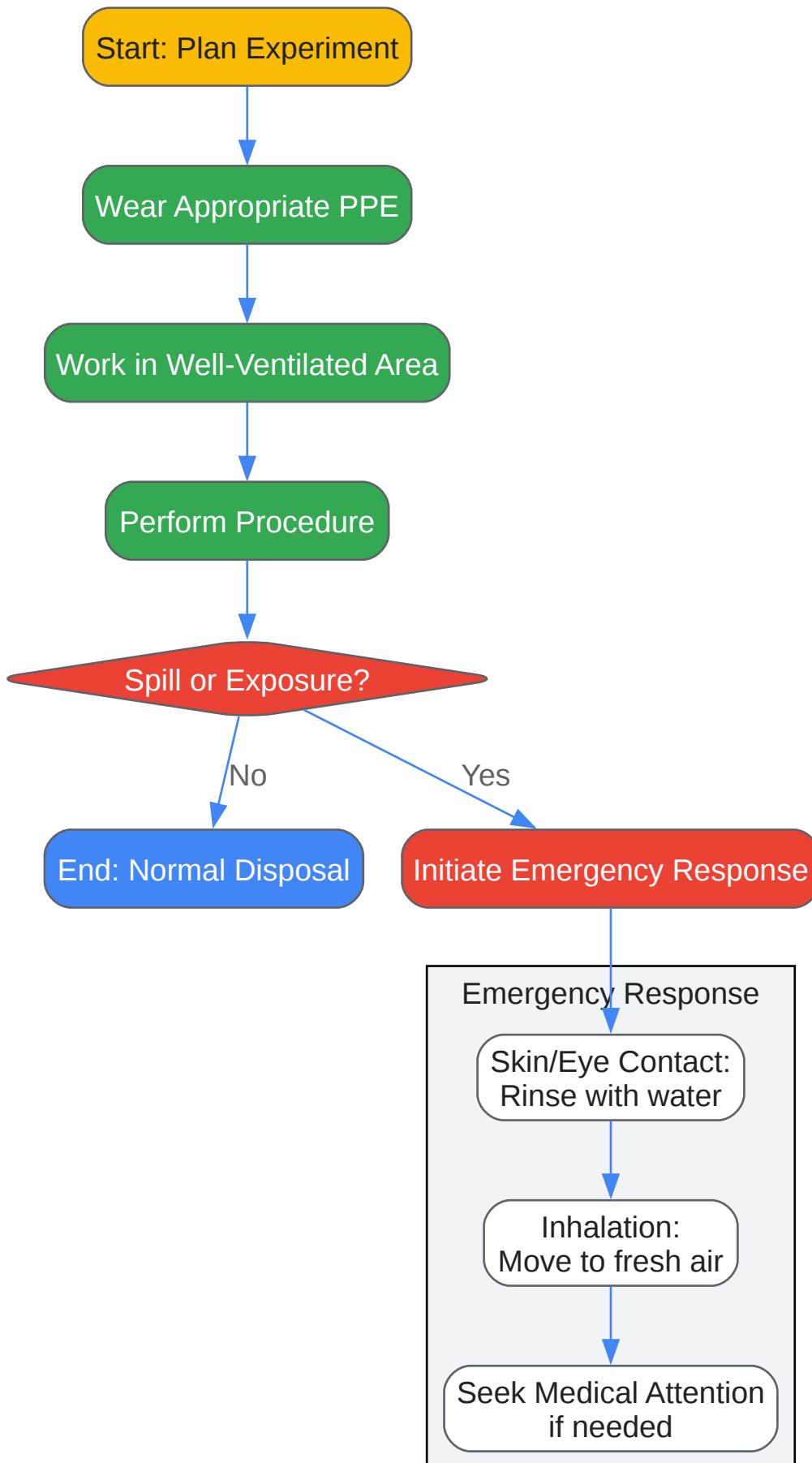
- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or symptoms persist, seek medical attention. [3]
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical advice. [3]

Q3: How should I store this chemical in my lab to ensure safety and stability? Store in a **cool, dry, and well-ventilated area** away from heat sources and ignition points. The chemical should be kept in **tightly sealed containers** to prevent evaporation and contamination. Ensure the storage area is clearly marked and away from incompatible materials like strong oxidizing agents. [3]

Q4: What is the proper way to dispose of 6-Methyl-1-heptanol? Disposal must comply with all local, state, and federal regulations. Typically, small quantities of combustible organic liquids can be disposed of by incineration in a licensed facility. You should consult your institution's safety office for specific disposal protocols. [3]

Experimental Workflow & Emergency Response

For a visual summary of the key procedures, the diagram below outlines the workflow for safe handling and emergency response.



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